

# An In-depth Technical Guide to Neodymium Sulfate: CAS Number and Chemical Properties

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## Compound of Interest

Compound Name: Neodymium sulfate

Cat. No.: B155379

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **neodymium sulfate**, a rare earth metal salt with applications in various scientific and technological fields. This document details its chemical identifiers, physical and chemical properties, experimental protocols for its synthesis, and a discussion of its relevance in research and development.

## Chemical Identification and Physical Properties

**Neodymium sulfate** is an inorganic compound, a salt of the rare earth metal neodymium and sulfuric acid. It can exist in anhydrous and various hydrated forms, with the octahydrate being the most common.

Table 1: Chemical Identifiers for **Neodymium Sulfate**

Identifier	Anhydrous Neodymium Sulfate	Neodymium Sulfate Octahydrate	Neodymium Sulfate Hydrate (general)
CAS Number	10101-95-8[1]	13477-91-3[2]	101509-27-7[3]
Linear Formula	$\text{Nd}_2(\text{SO}_4)_3$ [4]	$\text{Nd}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$ [2]	$\text{Nd}_2(\text{SO}_4)_3 \cdot x\text{H}_2\text{O}$ [3]
EC Number	233-262-1[4]	233-262-1[2]	233-262-1[5]

Table 2: Physical and Chemical Properties of **Neodymium Sulfate**

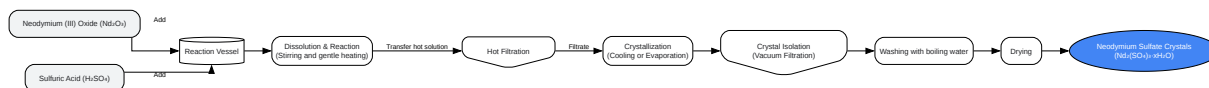
Property	Value	Form
Molecular Weight	576.67 g/mol [3]	Anhydrous
720.78 g/mol [6]	Octahydrate	
Appearance	Pink to reddish-violet crystalline powder[3]	Both
Density	2.85 g/cm <sup>3</sup>	Anhydrous
Melting Point	Decomposes at 700-800 °C[7]	Anhydrous
Solubility in Water	8 g/100 mL (20 °C)[8]	Anhydrous
Exhibits retrograde solubility (solubility decreases with increasing temperature)[9]	Both	
Solubility in other solvents	Soluble in sulfuric acid	Anhydrous

## Experimental Protocols

### Synthesis of Neodymium Sulfate from Neodymium Oxide

A common laboratory-scale synthesis of **neodymium sulfate** involves the reaction of neodymium oxide with sulfuric acid.[1][7]

#### Experimental Workflow: Synthesis of Neodymium Sulfate



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Caption: Workflow for the synthesis of **neodymium sulfate**.

#### Methodology:

- **Reaction Setup:** In a well-ventilated fume hood, add a stoichiometric amount of neodymium (III) oxide ( $\text{Nd}_2\text{O}_3$ ) powder to a beaker containing dilute sulfuric acid ( $\text{H}_2\text{SO}_4$ ).
- **Dissolution:** Stir the mixture continuously. Gentle heating may be applied to facilitate the dissolution of the oxide and promote the reaction. The reaction is as follows:  $\text{Nd}_2\text{O}_3 + 3\text{H}_2\text{SO}_4 \rightarrow \text{Nd}_2(\text{SO}_4)_3 + 3\text{H}_2\text{O}$ <sup>[1]</sup>
- **Purification:** Due to the retrograde solubility of **neodymium sulfate**, the solution can be heated to boiling to crystallize out the **neodymium sulfate**, leaving more soluble impurities in the solution.
- **Isolation:** The hot solution is then filtered to collect the precipitated **neodymium sulfate** crystals.
- **Washing:** The collected crystals are washed with boiling water to remove any remaining soluble impurities.
- **Drying:** The purified crystals are then dried in a desiccator or a low-temperature oven to yield the final product.

## Extraction of Neodymium Sulfate from Neodymium Magnets

**Neodymium sulfate** can also be extracted from NdFeB magnets, a common secondary source.

Experimental Workflow: Extraction of **Neodymium Sulfate** from Magnets



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Caption: Workflow for **neodymium sulfate** extraction.

Methodology:

- Preparation: The neodymium magnet is first demagnetized by heating. The protective nickel-copper-nickel coating is then removed by mechanical means (e.g., sanding).
- Digestion: The magnet is dissolved in dilute sulfuric acid. This dissolves the neodymium and iron components, forming their respective sulfates, while the boron remains largely undissolved.
- Separation of Insolubles: The solution is filtered to remove the insoluble boron particles.
- Selective Precipitation: The filtrate, containing **neodymium sulfate** and iron sulfate, is heated. Due to its inverse solubility, **neodymium sulfate** precipitates out of the hot solution, while iron sulfate remains dissolved.
- Isolation and Purification: The hot solution is filtered to collect the **neodymium sulfate** precipitate. The precipitate is then washed with boiling water to remove residual iron sulfate and dried.

## Analytical Techniques

The characterization and quality control of **neodymium sulfate** can be performed using various analytical techniques:

Table 3: Analytical Techniques for **Neodymium Sulfate**

Technique	Purpose
Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES)	To determine the purity and quantify the concentration of neodymium and other elemental impurities.
Scanning Electron Microscopy - Energy Dispersive X-ray Spectroscopy (SEM-EDX)	To analyze the morphology of the crystals and confirm the elemental composition.
X-ray Diffraction (XRD)	To determine the crystal structure and phase purity of the synthesized compound.
Thermogravimetric Analysis (TGA)	To study the thermal decomposition behavior and determine the water of hydration.

## Applications in Research and Drug Development

While **neodymium sulfate** itself does not have direct applications as a therapeutic agent, its constituent element, neodymium, and its compounds are subjects of research in the biomedical field.

### Signaling Pathways

There is no evidence in the scientific literature to suggest that **neodymium sulfate**, as a simple inorganic salt, is directly involved in specific biological signaling pathways in the manner of a targeted drug molecule. Its effects are more likely related to the general properties of trivalent lanthanide ions. However, research on neodymium-containing nanoparticles has shown that they can modulate redox signaling pathways. For instance, the shape of neodymium nanoparticles has been observed to influence their ability to modulate the PKM2-NOX4 signaling pathway, which is involved in angiogenesis.<sup>[1]</sup> It is important to note that this research pertains to neodymium nanoparticles and not specifically to **neodymium sulfate**.

### Drug Development and Delivery

The direct application of **neodymium sulfate** in drug development is not established. However, neodymium-containing compounds are being explored in areas relevant to drug delivery and diagnostics:

- **MRI Contrast Agents:** Neodymium is a paramagnetic lanthanide. While gadolinium-based agents are most common, research has explored the effect of doping gadolinium oxide nanoparticles with neodymium to alter their relaxivity properties for Magnetic Resonance Imaging (MRI).[3][10] The sulfate anion could be a counter-ion in precursor salts for the synthesis of such nanoparticles.
- **Nanoparticle Drug Carriers:** Neodymium-containing nanoparticles have been investigated as potential drug carriers for cancer therapy. For example, poly- $\beta$ -cyclodextrin-coated neodymium-containing copper sulfide nanoparticles have been studied as an effective anticancer drug carrier.[2]

## Conclusion

**Neodymium sulfate** is a well-characterized inorganic compound with established synthesis protocols. Its primary relevance to researchers, scientists, and drug development professionals lies in its role as a precursor for neodymium-containing materials, such as doped nanoparticles for imaging and drug delivery applications. While the compound itself is not directly involved in biological signaling, the unique properties of the neodymium ion continue to be an area of active research in materials science and nanomedicine.

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